

# Application Notes and Protocols for 4-TM.P in High-Throughput Screening

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## Compound of Interest

Compound Name: 4-TM.P

Cat. No.: B15582580

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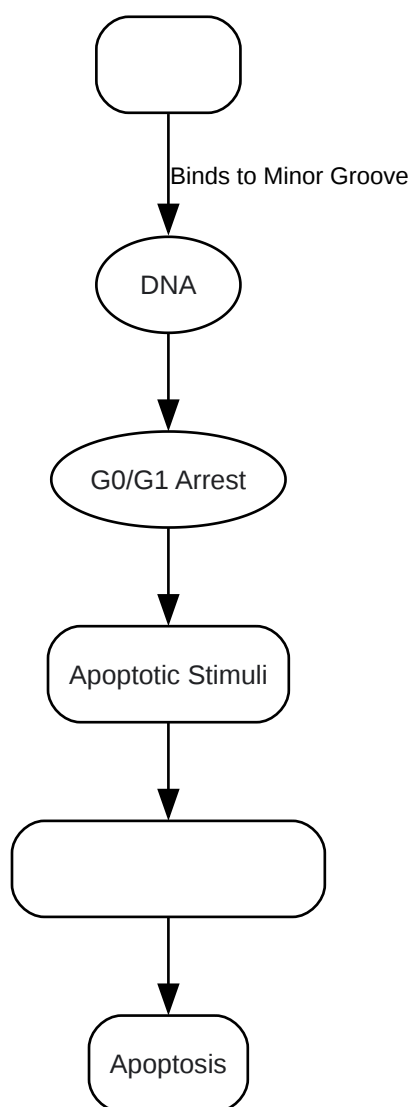
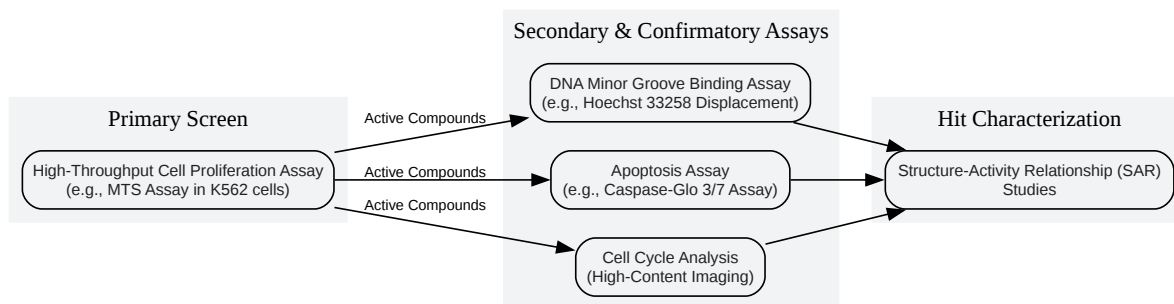
## Introduction to 4-TM.P

**4-TM.P**, systematically named (E)-4-(2,6,6-trimethylcyclohex-1-enyl)but-3-en-2-ylpyrazine-2-carboxylate, is a novel  $\beta$ -ionone-derived ester with demonstrated anti-proliferative and apoptosis-inducing activities. Its mechanism of action involves binding to the minor groove of DNA, which subsequently leads to cell cycle arrest at the G0/G1 phase and triggers programmed cell death. These properties make **4-TM.P** a valuable tool for cancer research and a lead compound for the discovery of new therapeutic agents with similar mechanisms.

These application notes provide a framework for utilizing **4-TM.P** in high-throughput screening (HTS) campaigns to identify and characterize new small molecules with similar biological activities.

## High-Throughput Screening Campaign Strategy

A typical HTS campaign to discover novel compounds with **4-TM.P**-like activity would involve a primary screen to identify compounds that inhibit cell proliferation, followed by secondary assays to confirm the mechanism of action, such as DNA binding, apoptosis induction, and cell cycle arrest.



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